

# Health and safety datasheet for 4,4'-Iminodiphenol

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## Compound of Interest

Compound Name: 4,4'-Iminodiphenol

Cat. No.: B110068

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An In-depth Technical Guide to the Health and Safety of **4,4'-Iminodiphenol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Comprehensive health and safety data for **4,4'-Iminodiphenol** (CAS Number: 1752-24-5), also known as 4,4'-dihydroxydiphenylamine, is not readily available in publicly accessible domains. The following guide is a compilation of the limited information that has been sourced and should be treated with caution. It is highly recommended to consult with a certified safety professional and refer to a supplier-specific Safety Data Sheet (SDS) before handling this chemical.

## Chemical and Physical Properties

Limited data is available regarding the specific physicochemical properties of **4,4'-Iminodiphenol**. It is known to be an organic compound that can act as an antioxidant and a stabilizer, particularly in rubber and plastics. It is also used in the development of dyes, pigments, and other specialty chemicals[1]. The compound is soluble in organic solvents but has restricted solubility in water[1].

Table 1: Physicochemical Properties of **4,4'-Iminodiphenol**

Property	Value	Reference
CAS Number	1752-24-5	[1]
Synonyms	4,4'-dihydroxydiphenylamine, 4,4'-Iminobis[phenol], 4-(4-Hydroxyanilino)phenol, Bis(4-hydroxyphenyl)amine	[1]
Appearance	Solid	[1]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

## Toxicological Information

Detailed toxicological studies on **4,4'-Iminodiphenol** are not widely available. Much of the search results incorrectly identified information for 4-Aminophenol. Therefore, specific LD50, LC50, and information on carcinogenicity, mutagenicity, or reproductive toxicity for **4,4'-Iminodiphenol** cannot be provided at this time. One study on a related compound, 4-hydroxydiphenylamine (4-HDPA), which is a transformation product of another chemical, indicated a 96-hour median lethal concentration (LC50) of 339 µg/L in the mayfly, *Neocloeon triangulifer*[2]. However, it is crucial to note that this is not the same compound and this data should not be used to infer the toxicity of **4,4'-Iminodiphenol**.

## Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4,4'-Iminodiphenol** is not available in the searched resources. For a related compound, 4,4'-dimethoxydiphenylamine, it is noted that it may be sensitive to prolonged exposure to air and is insoluble in water[3]. While this does not directly apply to **4,4'-Iminodiphenol**, it suggests that similar diphenylamine compounds may have stability concerns.

## Safe Handling and Storage

Given the lack of specific data, general prudent laboratory practices for handling chemical compounds of unknown toxicity should be strictly followed.

#### Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, well-ventilated area.
- Protect from air and light, as related compounds can be sensitive to these conditions[3].

#### Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including:
  - Safety glasses with side shields or goggles.
  - Chemical-resistant gloves (type and thickness to be determined based on the specific solvent used and duration of contact).
  - A lab coat or other protective clothing.
  - In case of insufficient ventilation, wear suitable respiratory equipment.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **4,4'-Iminodiphenol** were not found in the performed searches. Standard OECD guidelines for toxicity testing would be the recommended starting point for any new safety evaluation.

## Signaling Pathways

Information regarding specific signaling pathways affected by **4,4'-Iminodiphenol** is not available in the public domain based on the conducted searches.

## Visualizations

General Laboratory Handling Workflow for Chemicals of Unknown Toxicity

Caption: General workflow for handling chemicals with limited safety information.

Conclusion:

There is a significant lack of comprehensive health and safety information for **4,4'-Iminodiphenol** in the public domain. Researchers, scientists, and drug development professionals are strongly advised to exercise extreme caution when handling this compound. A thorough risk assessment should be conducted, and all work should be performed under the guidance of established safety protocols for compounds of unknown toxicity. It is imperative to obtain a manufacturer- or supplier-specific Safety Data Sheet and consult with safety professionals before commencing any work with **4,4'-Iminodiphenol**.

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## References

- 1. CAS 1752-24-5: 4,4'-Dihydroxydiphenylamine | CymitQuimica [cymitquimica.com]
- 2. Acute Toxicity of 4-hydroxydiphenylamine (4-HDPA) and N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine-quinone (6PPDQ), transformation products of 6PPD, to early instars of the mayfly, *Neocloeon triangulifer* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 4,4'-DIMETHOXYDIPHENYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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